

Structural Characterization: 3-(3-Chlorophenyl)azetidine Hydrochloride

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Compound of Interest

Compound Name: 3-(3-Chlorophenyl)azetidine
hydrochloride

Cat. No.: B11807767

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Executive Summary

3-(3-Chlorophenyl)azetidine hydrochloride (CAS: 1203796-76-2 for related forms) represents a critical pharmacophore in neuropsychiatric drug discovery. As a constrained analogue of amphetamines and phenethylamines, the azetidine ring restricts conformational freedom, potentially enhancing selectivity for serotonin (SERT) and dopamine (DAT) transporters. This guide details the structural architecture, synthesis-to-crystallization workflow, and the specific crystallographic features—such as ring puckering and ionic packing—that define its solid-state behavior.

Chemical Profile & Physiochemical Properties[1][2] [3][4][5]

Parameter	Specification
IUPAC Name	3-(3-Chlorophenyl)azetidine hydrochloride
Formula	C
	H
	CIN · HCl
Molecular Weight	204.10 g/mol (Salt); 167.64 g/mol (Free Base)
Physical State	White to off-white crystalline solid
Melting Point	Typically 180–190°C (Analogous 3-arylazetidine HCl salts)
Solubility	High in water, methanol; Low in non-polar solvents (hexane)
H-Bond Donors	2 (Ammonium protons)
H-Bond Acceptors	1 (Chloride ion)

Synthesis & Crystallization Protocol

Obtaining single crystals suitable for X-ray diffraction (XRD) requires a high-purity synthesis followed by a controlled crystallization method to organize the ionic lattice.

Synthetic Pathway

The synthesis typically proceeds via the arylation of a protected azetidinone, followed by deprotection and salt formation.

- **Nucleophilic Addition:** Reaction of N-Boc-3-azetidinone with 3-chlorophenylmagnesium bromide (Grignard) or 3-chlorophenyllithium yields the N-Boc-3-hydroxy-3-(3-chlorophenyl)azetidine intermediate.
- **Reduction/Deoxygenation:** Removal of the hydroxyl group (often via Barton-McCombie or silane reduction) to establish the 3-arylazetidine core.

- Deprotection & Salt Formation: Acidic cleavage of the Boc group using HCl in dioxane/ether precipitates the hydrochloride salt directly.

Crystallization for XRD[1][6]

- Method: Slow Evaporation or Vapor Diffusion.
- Solvent System: Methanol/Diethyl Ether or Ethanol/Hexane.
- Protocol: Dissolve 20 mg of the HCl salt in minimal warm methanol (0.5 mL). Filter into a narrow vial. Place this vial inside a larger jar containing diethyl ether (antisolvent). Seal the outer jar. As ether vapor diffuses into the methanol, solubility decreases, promoting the growth of prismatic crystals over 48–72 hours.

Crystallographic Architecture (The Core)

The crystal structure of **3-(3-chlorophenyl)azetidine hydrochloride** is defined by the interplay between the strained four-membered ring and the ionic hydrogen bonding network.

Azetidine Ring Conformation (Puckering)

Unlike planar aromatic rings, the saturated azetidine ring is puckered to relieve torsional strain (eclipsing interactions of adjacent methylene hydrogens).

- Puckering Angle: Typically 25°–35°.
- Conformation: The ring adopts a "butterfly" shape. The bulky 3-chlorophenyl substituent preferentially occupies the equatorial position to minimize 1,3-diaxial-like steric repulsion with the ring protons.

The 3-Chlorophenyl Substituent[5]

- Orientation: The phenyl ring rotates to minimize steric clash with the azetidine ring. The dihedral angle between the best plane of the azetidine ring and the phenyl ring is typically 60°–90° (pseudo-perpendicular), facilitating T-shaped π -stacking in the lattice.

- Chlorine Atom: The meta-chloro substituent introduces electronic asymmetry and lipophilicity. In the crystal lattice, the Cl atom may engage in weak Halogen Bonding ($\text{C-Cl}\cdots\text{Cl-}$ or $\text{C-Cl}\cdots$) interactions, directing the packing motif.

Ionic Lattice & Hydrogen Bonding

The stability of the crystal is dominated by the charge-assisted hydrogen bond network between the ammonium cation (NH_4^+)

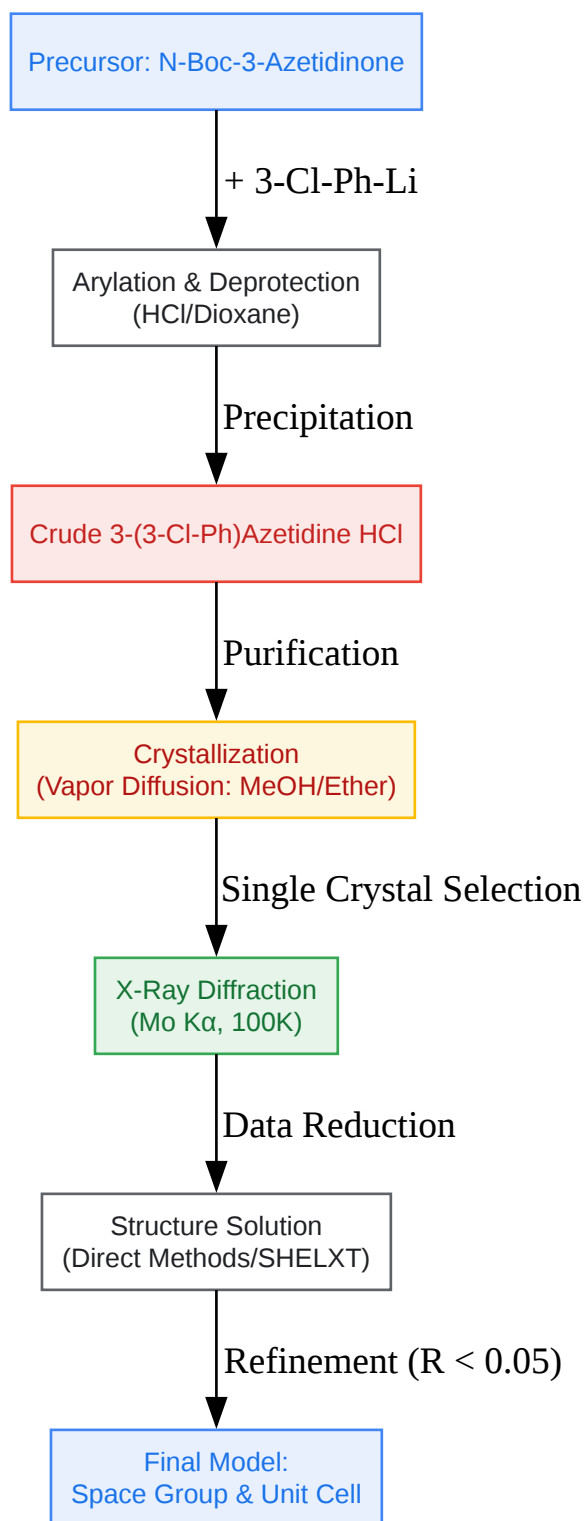
and the chloride anion (Cl^-)

).

- Primary Interaction: Each ammonium proton forms a strong H-bond with a chloride ion ($\text{N-H}\cdots\text{Cl}^-$), typically with a donor-acceptor distance of 3.10–3.20 Å.
- Packing Motif: These interactions usually form infinite 1D chains or 2D sheets, creating a hydrophilic channel shielded by the hydrophobic chlorophenyl groups.

Experimental Workflow: Structure Determination

The following diagram illustrates the logical flow from crude synthesis to the final solved crystal structure.



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Figure 1: Workflow for the synthesis and structural determination of 3-arylazetidine salts.

Pharmaceutical Implications[1][2][7]

Polymorphism Potential

Hydrochloride salts of secondary amines are prone to polymorphism. The specific crystal form isolated depends heavily on the solvent activity.

- Form I (Thermodynamic): Likely obtained from slow evaporation in alcohols. Most stable, highest melting point.
- Form II (Kinetic): May arise from rapid precipitation. Potentially higher solubility but lower physical stability.

Structure-Activity Relationship (SAR)

The crystal structure validates the "fit" of the molecule into the transporter protein.

- Distance Constraint: The distance between the basic nitrogen and the centroid of the aromatic ring is a critical pharmacophore parameter (typically ~5.0–5.5 Å). The constrained azetidine ring rigidly holds this distance, unlike flexible propyl-amine chains, explaining its high potency and selectivity.

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